

An In-depth Technical Guide to the Chemical and Physical Properties of Tolfenpyrad

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tolfenpyrad

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **Tolfenpyrad**, a pyrazole insecticide and acaricide. The information is curated for a technical audience to support research, development, and safety assessment activities.

Chemical Identity and Properties

Tolfenpyrad is an aromatic amide insecticide belonging to the pyrazole class.^{[1][2]} Its primary mode of action is the inhibition of the mitochondrial electron transport chain at Complex I, leading to a disruption of cellular respiration in target pests.^{[3][4][5]}

Table 1: General Chemical and Physical Properties of **Tolfenpyrad**

Property	Value	Source(s)
IUPAC Name	4-chloro-3-ethyl-1-methyl-N-[4-(p-tolyloxy)benzyl]pyrazole-5-carboxamide	[3][6]
CAS Number	129558-76-5	[3][7]
Molecular Formula	C ₂₁ H ₂₂ ClN ₃ O ₂	[1]
Molecular Weight	383.9 g/mol	[1][6]
Physical State	White, solid powder at 20°C	[6][8]
Melting Point	87-90 °C	[5][9]
Boiling Point	Decomposes above 250°C without boiling	[6][10]
Density	1.18 - 1.25 g/cm ³ at 20°C	[6][8]
Vapor Pressure	4 x 10 ⁻⁵ Pa (3 x 10 ⁻⁷ mm Hg) at 25°C	[6][11]
Octanol-Water Partition Coefficient (Log P)	5.61	[8]

Solubility Profile

Tolfenpyrad is characterized by its low solubility in water and higher solubility in various organic solvents.

Table 2: Solubility of **Tolfenpyrad**

Solvent	Solubility	Temperature	Source(s)
Water	0.087 mg/L	25°C	[6][8]
n-Hexane	7.41 g/L	25°C	[6][8]
Toluene	366 g/L	25°C	[6][8]
Methanol	59.6 g/L	25°C	[6][8]
Acetone	368 g/L	25°C	[12]
Ethyl Acetate	339 g/L	25°C	[6]
DMSO	≥ 56 mg/mL	Not Specified	[13]

Stability and Degradation

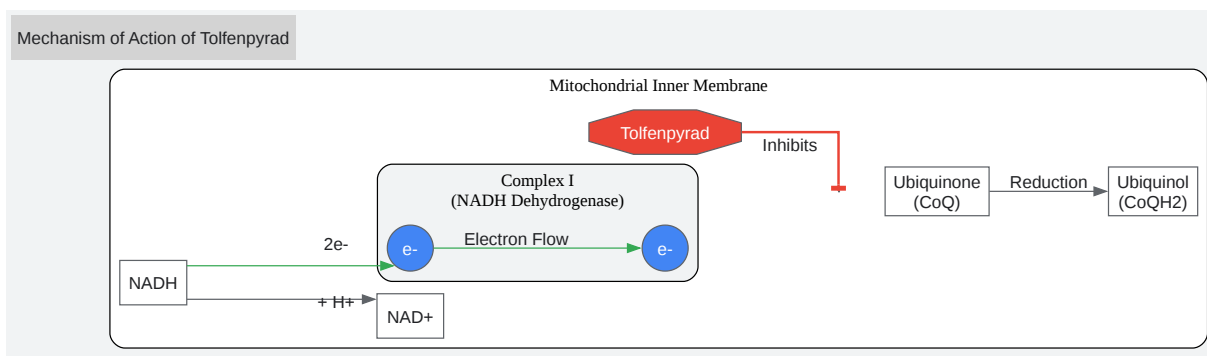
Tolfenpyrad is stable against hydrolysis but is susceptible to degradation under other conditions.

Table 3: Stability of **Tolfenpyrad**

Condition	Half-life / Result	Source(s)
Hydrolysis (pH 4, 7, 9)	Stable (Half-life > 1 year)	[14]
Aqueous Photolysis (pH 7)	DT ₅₀ : 21.9–25.6 days	[6]
Soil Aerobic Half-life	3 to 5 days	[14]
Soil Anaerobic Half-life	127 to 179 days	[11][14]

Mode of Action: Mitochondrial Inhibition

Tolfenpyrad exerts its insecticidal effect by targeting the mitochondrial electron transport chain (mETC). Specifically, it inhibits NADH:ubiquinone reductase, also known as Complex I.[1][5] This action blocks the transfer of electrons from NADH to ubiquinone, a critical step in aerobic respiration.[15] The inhibition halts the production of ATP, leading to energy depletion and ultimately, mortality of the pest.[4][16] This mechanism also leads to the formation of reactive oxygen species (ROS), which can cause further cellular damage.[16]



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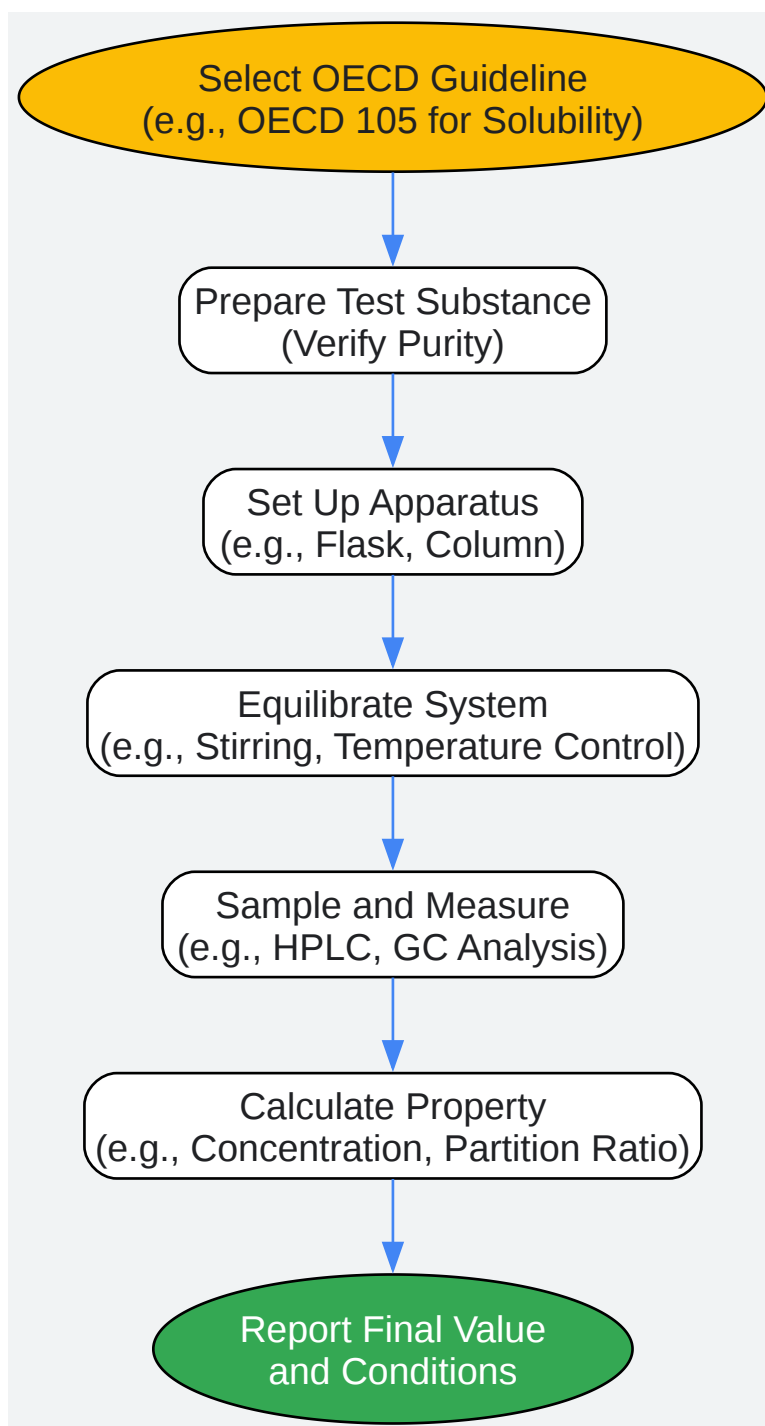
Caption: **Tolfenpyrad** inhibits Complex I of the mitochondrial electron transport chain.

Experimental Protocols

The physical and chemical properties presented in this guide are determined using standardized methodologies, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the principles behind the key test guidelines.

Workflow for Determining a Physicochemical Property

The general workflow for determining these properties involves a standardized, multi-step process to ensure accuracy and reproducibility.



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Caption: General experimental workflow for physicochemical property determination.

Detailed Methodologies

- **Melting Point/Melting Range (OECD Guideline 102):** This test determines the temperature at which a substance transitions from a solid to a liquid state. Methods include the capillary method, where a sample in a capillary tube is heated in a liquid bath or metal block, and thermal analysis techniques like Differential Scanning Calorimetry (DSC), which measures the heat flow difference between the sample and a reference as a function of temperature. [\[17\]](#)[\[18\]](#)[\[19\]](#)
- **Boiling Point (OECD Guideline 103):** This guideline describes methods to determine the temperature at which a substance's vapor pressure equals atmospheric pressure.[\[8\]](#)[\[11\]](#) For substances like **Tolfenpyrad** that decompose before boiling, thermal analysis methods (Differential Thermal Analysis or DSC) are used to identify the decomposition temperature. [\[11\]](#)[\[20\]](#)
- **Vapor Pressure (OECD Guideline 104):** This test measures the saturation pressure above a solid or liquid.[\[12\]](#) Several methods exist, such as the gas saturation method, where a carrier gas is passed over the substance at a known rate, and the amount of substance transported is measured to calculate the vapor pressure.[\[15\]](#)[\[21\]](#)[\[22\]](#)
- **Water Solubility (OECD Guideline 105):** This guideline is used to determine the saturation mass concentration of a substance in water.[\[1\]](#)[\[14\]](#) For poorly soluble substances like **Tolfenpyrad**, the column elution method is often employed. In this method, water is passed through a column packed with an inert support material coated with the test substance, and the concentration in the eluate is analyzed until saturation is reached.[\[9\]](#)[\[23\]](#)
- **Partition Coefficient (n-octanol/water) (OECD Guideline 107):** This test measures the ratio of a chemical's concentration in a two-phase system of n-octanol and water at equilibrium, indicating its hydrophobicity.[\[4\]](#) The shake-flask method involves dissolving the substance in one of the phases, adding the other phase, shaking until equilibrium is reached, and then measuring the substance's concentration in each phase.[\[24\]](#)[\[25\]](#)[\[26\]](#)
- **Hydrolysis as a Function of pH (OECD Guideline 111):** This method assesses the abiotic degradation of a chemical in aqueous solutions at environmentally relevant pH values (typically 4, 7, and 9).[\[7\]](#) The substance is dissolved in sterile buffer solutions and incubated in the dark at a constant temperature. Samples are taken at various intervals and analyzed to determine the rate of disappearance of the parent compound.[\[2\]](#)[\[10\]](#)[\[27\]](#)[\[28\]](#)

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical and Physical Properties of Tolfenpyrad]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1681338#chemical-and-physical-properties-of-tolfenpyrad>]

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